

Essential Safety and Operational Guide for Handling AZD2098

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Compound of Interest

Compound Name: AZD2098

Cat. No.: B1666207

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **AZD2098**, a potent and selective CCR4 antagonist. This document provides immediate access to critical safety protocols and logistical information to ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **AZD2098** is presented below. This information is crucial for accurate experimental planning and safety assessments.

Property	Value	Source
Molecular Weight	334.18 g/mol	Tocris Bioscience
Formula	C ₁₁ H ₉ Cl ₂ N ₃ O ₃ S	Tocris Bioscience
Appearance	White to off-white solid powder	MedKoo
Purity	≥98% (HPLC)	Tocris Bioscience
CAS Number	566203-88-1	Tocris Bioscience
Storage Temperature	Store at +4°C	Tocris Bioscience

Personal Protective Equipment (PPE)

To ensure the safety of laboratory personnel, the following personal protective equipment is mandatory when handling **AZD2098**:

- **Eye Protection:** Chemical safety goggles that conform to EN 166 standards are required to protect against splashes and airborne particles.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn. It is critical to consult the glove manufacturer's specifications for breakthrough time and compatibility.
- **Body Protection:** A standard laboratory coat should be worn to prevent skin contact. For procedures with a higher risk of exposure, additional protective clothing may be necessary.
- **Respiratory Protection:** Under standard laboratory conditions with adequate ventilation, respiratory protection is not typically required. However, if there is a risk of generating dust or aerosols, or if occupational exposure limits are exceeded, a NIOSH/MSHA or EN 136 approved respirator is essential.

Operational and Disposal Plans

Adherence to proper operational and disposal procedures is vital for minimizing risks and ensuring environmental safety.

Handling and Storage

- **Ventilation:** Always handle **AZD2098** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Hygiene:** Avoid contact with skin and eyes. Wash hands thoroughly with soap and water after handling.
- **Storage:** Store in a tightly sealed, clearly labeled container in a cool, dry place as recommended at +4°C.

Spill Response

In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate the affected area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an absorbent material to contain the spill.
- Clean: Carefully collect the spilled material and absorbent into a sealed container for disposal.
- Decontaminate: Clean the spill area with an appropriate solvent.

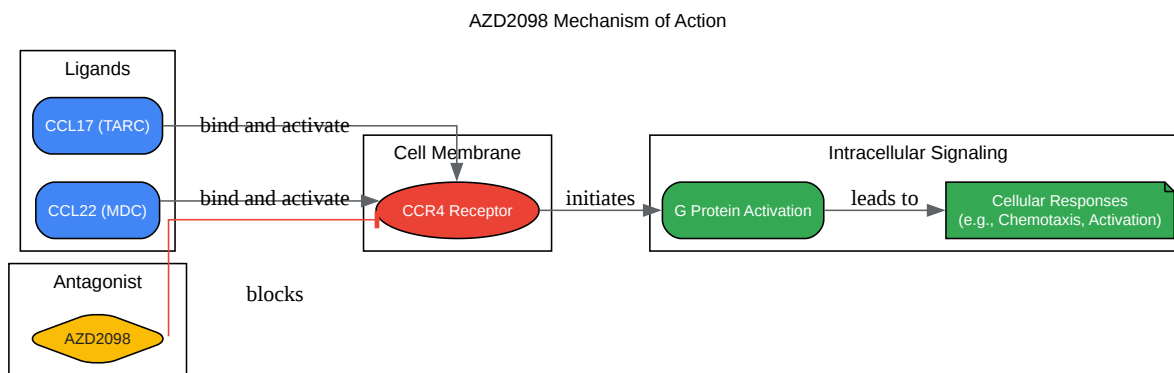
Disposal Plan

Dispose of **AZD2098** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

- Waste Containers: Use designated, sealed, and properly labeled containers for chemical waste.
- Segregation: Do not mix **AZD2098** waste with other chemical waste unless compatibility is confirmed.
- Professional Disposal: Arrange for disposal by a licensed professional waste disposal service. Never dispose of chemical waste down the drain or in regular trash.

Mechanism of Action: CCR4 Signaling Pathway

AZD2098 is an antagonist of the C-C chemokine receptor type 4 (CCR4), a G protein-coupled receptor. The diagram below illustrates the signaling pathway that is inhibited by **AZD2098**.



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Caption: **AZD2098** inhibits the CCR4 signaling pathway by blocking ligand binding.

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